

An In-depth Technical Guide to 1-(2-Hydroxyethyl)cyclopentanol

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Compound of Interest

Compound Name:	1-(2-Hydroxyethyl)cyclopentanol
CAS No.:	73089-93-7
Cat. No.:	B1602235

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Hydroxyethyl)cyclopentanol is a cyclic alcohol of interest in synthetic and medicinal chemistry. Its bifunctional nature, containing both a primary and a tertiary alcohol, makes it a versatile building block for the synthesis of more complex molecules. The cyclopentyl scaffold is a common motif in bioactive compounds, and the hydroxyethyl side chain provides a reactive handle for further functionalization. This guide provides a technical overview of its core physicochemical properties, potential synthetic utility, and key identifiers.

Physicochemical Properties and Identifiers

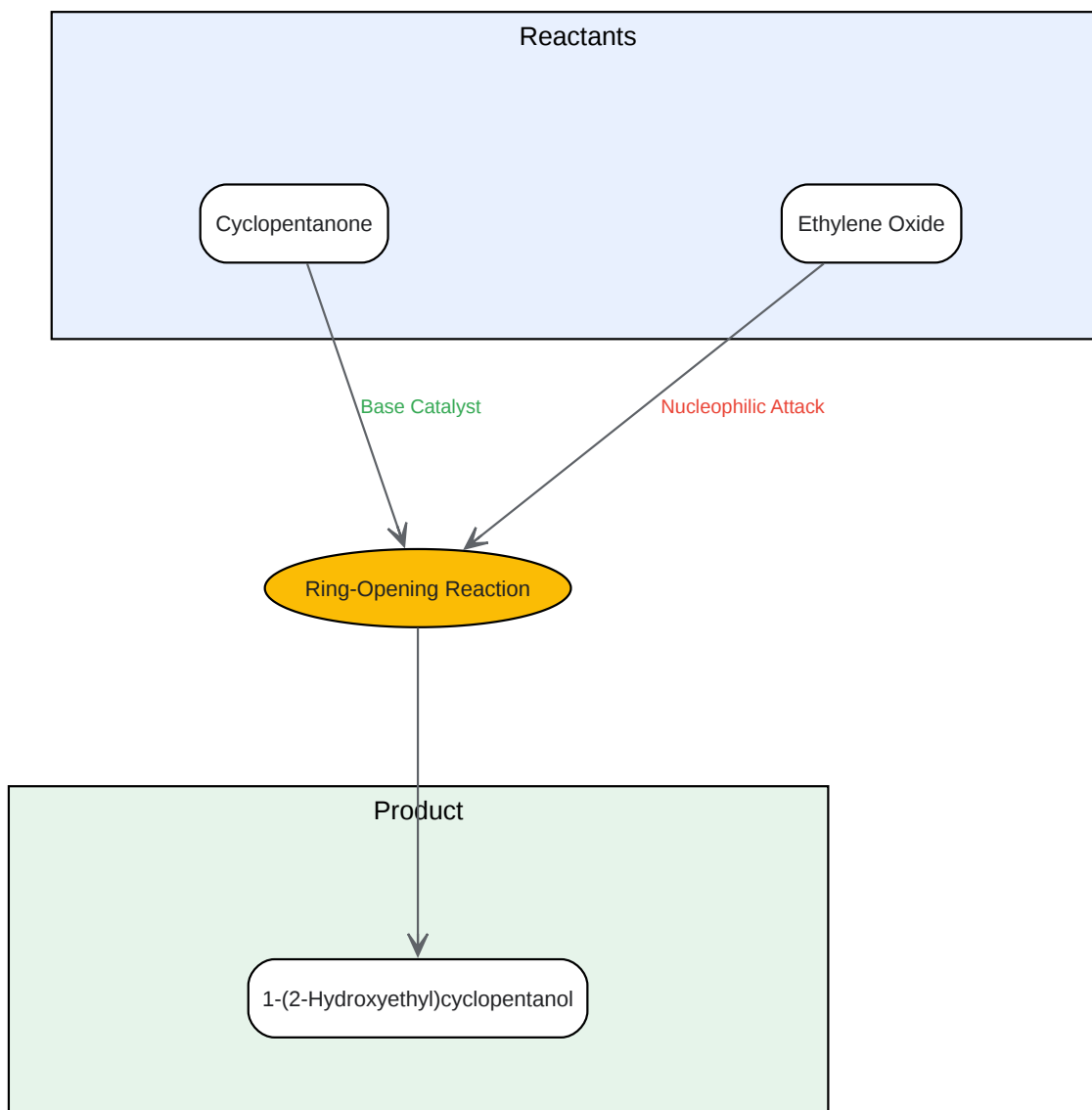
The fundamental characteristics of a compound are critical for its application in research and development. The following table summarizes the key properties of **1-(2-Hydroxyethyl)cyclopentanol**.

Property	Value	Source(s)
Molecular Formula	C7H14O2	[1][2]
Molecular Weight	130.18 g/mol	[1][3]
IUPAC Name	1-(2-hydroxyethyl)cyclopentan-1-ol	[2]
CAS Number	73089-93-7	[1][2]
Boiling Point	256°C	[4]
Density	1.092 g/cm ³	[4]
Flash Point	123°C	[4]
pKa	14.90 ± 0.20 (Predicted)	[4]

Conceptual Synthetic Pathway

The synthesis of **1-(2-Hydroxyethyl)cyclopentanol** can be conceptually understood as the nucleophilic attack of an organometallic reagent derived from ethylene glycol onto cyclopentanone. A more direct and common industrial approach involves the reaction of cyclopentanone with ethylene oxide. This reaction opens the strained epoxide ring and forms the desired diol.

Conceptual Synthesis of 1-(2-Hydroxyethyl)cyclopentanol



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Caption: A diagram illustrating the conceptual synthesis of **1-(2-Hydroxyethyl)cyclopentanol** from cyclopentanone and ethylene oxide.

Applications in Drug Development and Organic Synthesis

While specific applications of **1-(2-Hydroxyethyl)cyclopentanol** are not extensively documented in publicly available literature, its structure suggests potential utility as a versatile building block in several areas of drug discovery and organic synthesis.

- **Scaffold for Novel Analogs:** The cyclopentane ring is a common feature in many biologically active molecules. This compound can serve as a starting material for the synthesis of novel analogs of existing drugs, where the hydroxyethyl group can be modified to explore structure-activity relationships.
- **Linker Chemistry:** In the development of antibody-drug conjugates (ADCs) or proteolysis-targeting chimeras (PROTACs), bifunctional linkers are essential. The two hydroxyl groups of **1-(2-Hydroxyethyl)cyclopentanol** offer differential reactivity (primary vs. tertiary), which could be exploited in the synthesis of complex linker molecules.
- **Fragment-Based Drug Discovery:** As a small, functionalized molecule, it could be used in fragment-based screening campaigns to identify new binding motifs for therapeutic targets.

Experimental Protocols

A generalized protocol for the synthesis of **1-(2-Hydroxyethyl)cyclopentanol** via the reaction of cyclopentanone with ethylene oxide is as follows. This is a conceptual protocol and should be adapted and optimized with appropriate safety precautions in a laboratory setting.

- **Reaction Setup:** A solution of cyclopentanone in an appropriate aprotic solvent (e.g., THF, diethyl ether) is prepared in a reaction vessel under an inert atmosphere (e.g., nitrogen, argon) and cooled to a low temperature (e.g., 0 °C or -78 °C).
- **Addition of Base:** A strong base (e.g., sodium hydride, lithium diisopropylamide) is cautiously added to the reaction mixture to deprotonate the cyclopentanone, forming the enolate.
- **Addition of Ethylene Oxide:** A solution of ethylene oxide in the same solvent is slowly added to the reaction mixture. The reaction is allowed to proceed at a controlled temperature until completion, which can be monitored by thin-layer chromatography (TLC).

- **Quenching and Workup:** The reaction is carefully quenched with a proton source, such as a saturated aqueous solution of ammonium chloride. The aqueous and organic layers are separated.
- **Extraction and Drying:** The aqueous layer is extracted multiple times with an organic solvent (e.g., ethyl acetate). The combined organic extracts are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and filtered.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified, typically by column chromatography on silica gel, to yield pure **1-(2-Hydroxyethyl)cyclopentanol**.

References

- Chemsrvc. (2025, October 8). CAS#:62324-21-4 | (+/-)-cis-2-(2-hydroxyethyl)cyclopentanol. [\[Link\]](#)
- PubChem. 2-(1-Hydroxyethyl)cyclopentanol | C7H14O2 | CID 274431. [\[Link\]](#)
- PubChem. 2-(2-Hydroxyethyl)cyclopentan-1-ol | C7H14O2 | CID 14039366. [\[Link\]](#)

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Sources

- 1. 1-(2-Hydroxyethyl)cyclopentanol | 73089-93-7 [\[chemicalbook.com\]](#)
- 2. bocsci.com [\[bocsci.com\]](#)
- 3. 2-(1-Hydroxyethyl)cyclopentanol | C7H14O2 | CID 274431 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 4. 1-(2-Hydroxyethyl)cyclopentanol CAS#: 73089-93-7 [\[m.chemicalbook.com\]](#)
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